

# handling Oleonitrile laboratory safety precautions

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## Compound Focus: Oleonitrile

CAS No.: 112-91-4

Cat. No.: S624069

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## Chemical Identity and Properties

The table below outlines the basic identifiers and physical properties for Acrylonitrile [1] [2].

Property	Details
Synonyms	Acrylonitrile monomer, AN, Cyanoethylene, Propenenitrile, 2-Propenenitrile, VCN, Vinyl cyanide [1] [2]
CAS No.	107-13-1 [1] [2]
Molecular Formula	$C_3H_3N$ / $CH_2=CHCN$ [1] [2]
Molecular Weight	53.1 g/mol [1] [2]
Physical Description	Colorless to pale-yellow liquid with an unpleasant, pungent odor of garlic or onions [1] [2] [3]
Boiling Point	171°F (77°C) [1] [2]
Specific Gravity	0.81 [1] [2]

Property	Details
Vapor Pressure	83 mmHg [1] [2]
Solubility in Water	7% (70 g/L) [1] [3]
Odor Threshold	Note: Odor can only be detected above the Permissible Exposure Level (PEL) [1]

## Hazards Identification

Acrylonitrile presents multiple significant health and physical hazards.

Hazard Type	Classification
Health Rating	<b>High (NFPA 4)</b> - Material that on very short exposure could cause death or major residual injury [2]
Flammability Rating	<b>High (NFPA 3)</b> - Liquids and solids that can be ignited under almost all ambient temperature conditions [2]
Reactivity Rating	<b>Moderate (NFPA 2)</b> - Readily capable of violent, non-explosive change at elevated T/P [2]
OSHA Skin Notation	<b>Skin</b> - This notation indicates the potential for systemic toxicity via dermal absorption and skin contact [1] [2]
Carcinogenicity	<b>Potential Occupational Carcinogen</b> - Classified by NIOSH, OSHA, and IARC (IARC upgraded it to "carcinogenic to humans" in 2024) [1] [2] [3]

### Major Health Effects:

- Acute Exposure (All Routes):** Symptoms include irritation of the eyes, skin, and respiratory tract; headache; sneezing; nausea; vomiting; weakness; dizziness; and asphyxia. Severe exposure can lead to tremors, convulsions, collapse, mild jaundice, low-grade anemia, and could be fatal [1] [4].
- Dermal Contact:** Causes severe localized irritation, pain, blistering (vesiculation), peeling, and can lead to scaling or allergic dermatitis [1] [4].

- **Chronic Exposure:** Can cause central nervous system effects such as headache, insomnia, chest pains, fatigue, malaise, and irritability. It is a skin sensitizer and a possible human carcinogen, with studies linking it to lung cancer [1] [4].

## Exposure Controls and Personal Protection

Strict engineering controls and personal protective equipment (PPE) are mandatory.

### Exposure Limits:

Organization	Exposure Limit Type	Value	Notation
NIOSH REL	TWA (Time-Weighted Average)	1 ppm	Ca, Skin
	Ceiling (15-minute)	10 ppm	Ca, Skin
OSHA PEL	TWA	2 ppm	Skin
	Action Level	1 ppm	Skin
	Ceiling (15-minute)	10 ppm	Skin
IDLH	Immediate Danger	Ca [60 ppm]	(NIOSH) [1]

### Personal Protective Equipment (PPE):

- **Skin Protection:** Prevent skin contact. Wear appropriate chemical-resistant gloves, aprons, and boots. Wash skin immediately if contaminated [1].
- **Eye Protection:** Prevent eye contact. Use safety goggles or a face shield. Eyewash stations and quick-drench showers must be readily available [1].
- **Respiratory Protection:** Based on NIOSH recommendations [1]:
  - **Above the REL or at any detectable concentration:** Use a self-contained breathing apparatus (SCBA) or a supplied-air respirator operated in pressure-demand mode, both with a full facepiece.

## Handling and Storage Protocols

### Safe Handling:

- Use only in a certified fume hood or with other local exhaust ventilation to maintain exposures below recommended limits [1] [4].
- Avoid all contact with skin, eyes, and clothing.
- Remove and replace clothing that becomes wet or contaminated, as the material is flammable and can be absorbed through the skin [1].

### Storage Requirements:

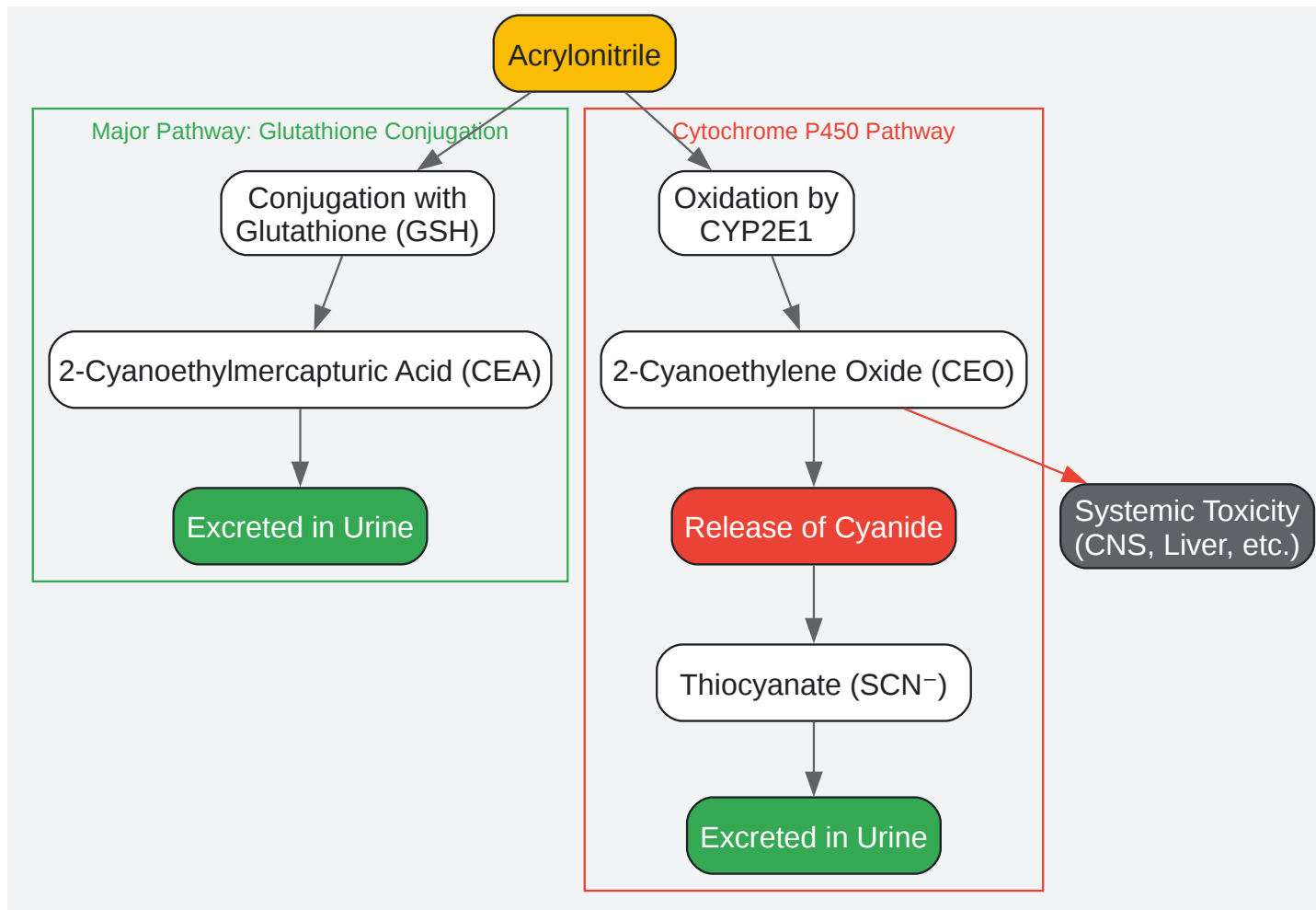
- Store in a cool, well-ventilated area, away from incompatible materials [5].
- **Incompatibilities:** Strong oxidizers, strong acids, strong alkalis, bromine, copper, and amines [1].
- **Polymerization Hazard:** Unless inhibited, it may polymerize spontaneously when heated or in the presence of strong alkali. Ensure the inhibitor (usually methylhydroquinone) is present [1].

## First Aid Measures

Route of Exposure	Immediate Procedure
Inhalation	Move person to fresh air. Provide respiratory support. Seek medical attention immediately [1].
Skin Contact	Water wash immediately. Remove contaminated clothing. Seek medical attention [1].
Eye Contact	Irrigate immediately with copious amounts of water for at least 15 minutes. Seek medical attention [1].
Ingestion	Do NOT induce vomiting. Seek medical attention immediately [1].

## Metabolic Pathways

Understanding the metabolism of Acrylonitrile is critical for anticipating its toxicological effects. It is readily absorbed and metabolized primarily via two pathways [4]. The following diagram illustrates these key metabolic and toxicity pathways.



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## Frequently Asked Questions (FAQs)

**Q1: Why is there a "Skin" notation for acrylonitrile, and why is dermal protection so critical?** The "Skin" notation indicates that acrylonitrile is readily absorbed through the skin into the systemic circulation. Sufficient dermal exposure can cause not only severe local irritation and blistering but also systemic effects identical to those seen from inhalation, such as dizziness, nausea, and central nervous system depression [4]. Therefore, skin contact is a significant exposure route that must be prevented with chemical-resistant PPE.

**Q2: What is the primary carcinogenic concern with acrylonitrile?** The International Agency for Research on Cancer (IARC) has classified acrylonitrile as **carcinogenic to humans** (Group 1), finding sufficient evidence linking it to lung cancer. It had previously been classified as a possible human carcinogen (Group 2B) [3]. NIOSH and OSHA treat it as a potential occupational carcinogen, recommending that exposure be reduced to the lowest feasible concentration [1] [2].

**Q3: How is acrylonitrile excreted from the body, and how can exposure be monitored?** Acrylonitrile does not accumulate in the body. The majority of an absorbed dose is excreted in the urine within 24 to 48 hours as metabolites [4]. The two primary metabolites are **2-cyanoethylmercapturic acid (CEA)** from glutathione conjugation and **thiocyanate** from the cytochrome P450 pathway. Biomonitoring through urine analysis can help assess exposure levels [4] [3].

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